

2-Aminoethyl Methacrylate Hydrochloride: A Comprehensive Safety and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminoethyl methacrylate

Cat. No.: B1196711

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling protocols for **2-Aminoethyl Methacrylate** Hydrochloride (AEMA HCl). The information is compiled from Safety Data Sheets (SDS) and relevant regulatory guidelines to ensure safe laboratory practices. This document is intended for professionals in research, scientific, and drug development fields and should be used in conjunction with your institution's specific safety protocols.

Chemical and Physical Properties

2-Aminoethyl methacrylate hydrochloride is a reactive hydrophilic monomer with a primary amine group and a methacrylate backbone.^{[1][2]} This structure allows for its use in copolymerization to create functional materials.^{[1][2]}

Property	Value	Reference
CAS Number	2420-94-2	[3]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[3]
Molecular Weight	165.62 g/mol	[3]
Appearance	White to light green or light brown crystalline powder	[4]
Stabilizer	Typically contains ~500 ppm phenothiazine	
Storage Temperature	2-8°C	

Hazard Identification and Classification

AEMA HCl is classified as a hazardous chemical.[5] The primary hazards are skin and eye irritation.[3]

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	Reference
Skin Corrosion/Irritation	2	GHS07	Warning	H315: Causes skin irritation	[3]
Serious Eye Damage/Eye Irritation	2	GHS07	Warning	H319: Causes serious eye irritation	[3]
Specific target organ toxicity (single exposure)	3	GHS07	Warning	May cause respiratory irritation	[5]

Toxicological Data

Comprehensive toxicological data for **2-Aminoethyl Methacrylate** Hydrochloride is limited. The toxicological properties have not been fully investigated.[5] Acute Toxicity Estimates (ATE) are provided below, though no specific acute toxicity studies on the substance are cited in the available literature. Occupational exposure limits (OELs) have not been established for this compound.[5][6]

Endpoint	Route	Species	Value	Reference
LD50	Oral	Rat	> 2000 mg/kg (ATE)	[5]
LD50	Dermal	Rabbit	> 2000 mg/kg (ATE)	[5]
LC50	Inhalation	Rat	> 5 mg/L (ATE, mist)	[5]

ATE: Acute Toxicity Estimate

Experimental Protocols

The hazard classifications for skin and eye irritation are typically determined using standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). Acute toxicity is also determined by specific OECD guidelines.

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.[5] The principle of the test is to apply the test chemical to the RhE model and then measure cell viability. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Eye Irritation Testing (Based on OECD Guideline 405)

This test evaluates a substance's potential to cause eye irritation or serious eye damage. It typically involves applying a single dose of the test substance to one eye of an experimental

animal, with the other eye serving as a control. The degree of eye irritation is then scored at specific intervals. To reduce reliance on animal testing, a weight-of-the-evidence approach is recommended, considering existing data and in vitro results first.

Acute Oral, Dermal, and Inhalation Toxicity Testing

- Oral Toxicity (OECD Guideline 423): This method involves the administration of the substance in a stepwise procedure to a small number of animals to determine the dose at which toxic effects are observed.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Dermal Toxicity (OECD Guideline 402): The test substance is applied to the skin of animals, and the toxic effects are observed.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Inhalation Toxicity (OECD Guideline 403): Animals are exposed to the substance via inhalation to determine the concentration that causes adverse effects.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure the stability of **2-Aminoethyl Methacrylate Hydrochloride**.

- Handling: Avoid contact with skin and eyes.[\[5\]](#) Do not breathe dust.[\[5\]](#) Use only in a well-ventilated area. Wash hands thoroughly after handling.
- Storage: Keep container tightly closed.[\[5\]](#) It is recommended to keep the substance refrigerated.[\[5\]](#)
- Incompatible Materials: Strong oxidizing agents and strong bases.[\[5\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling AEMA HCl.

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.

- **Respiratory Protection:** If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration.
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.
- **Eye Contact:** Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting.

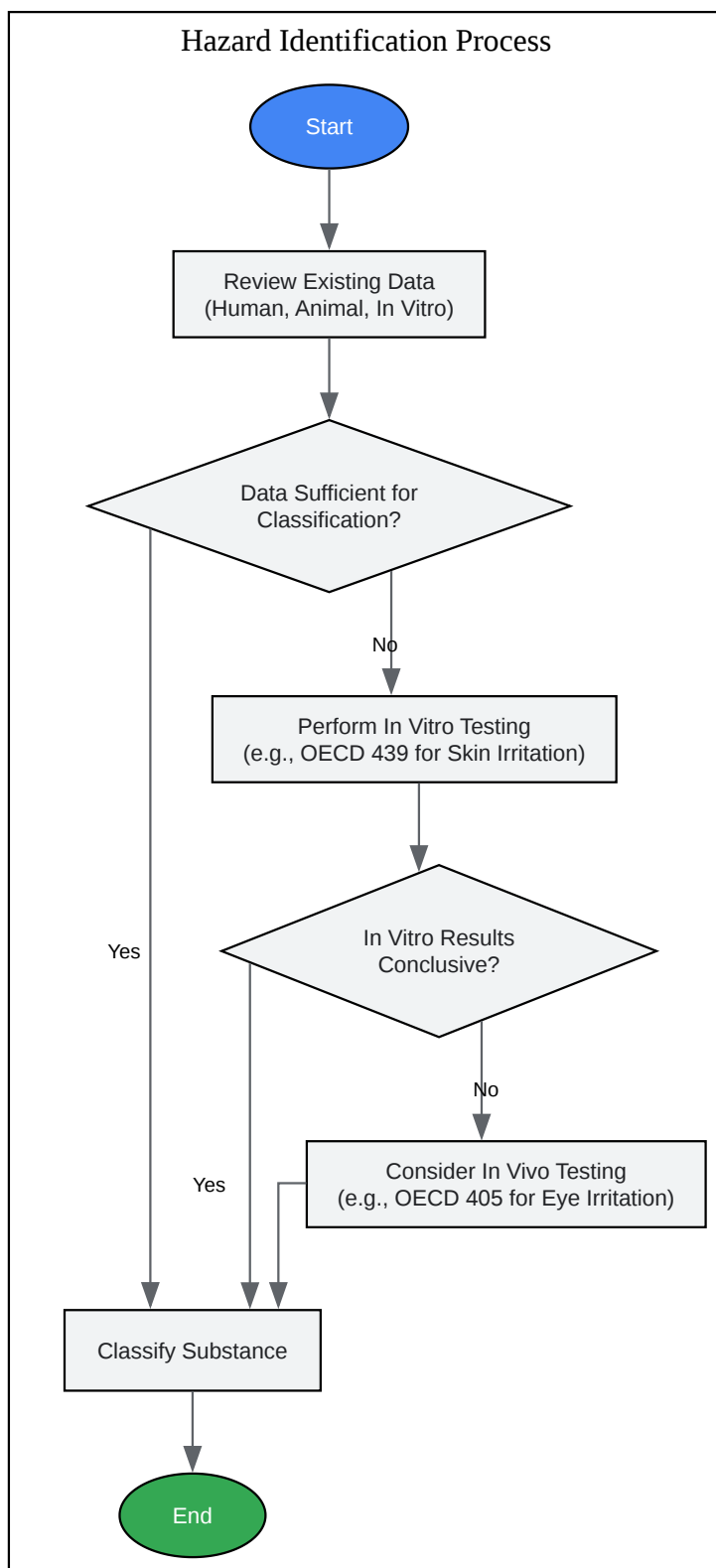
Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

- **Personal Precautions:** Ensure adequate ventilation. Wear personal protective equipment.
- **Containment and Cleanup:** Sweep up and shovel into suitable containers for disposal. Avoid dust formation.

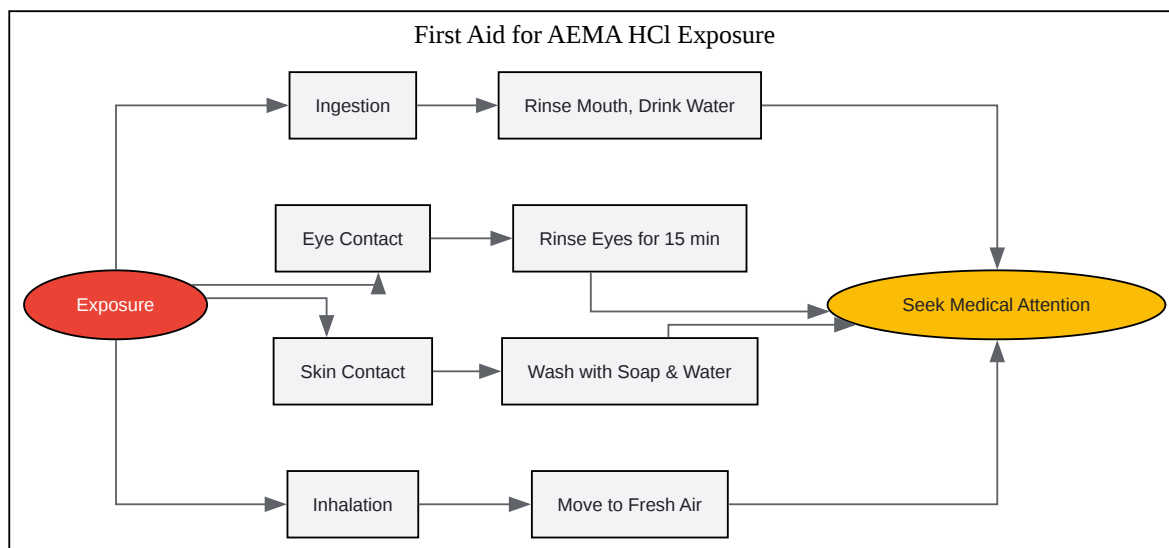
Visualized Workflows and Logical Relationships

The following diagrams illustrate key safety and handling workflows for **2-Aminoethyl Methacrylate Hydrochloride**.



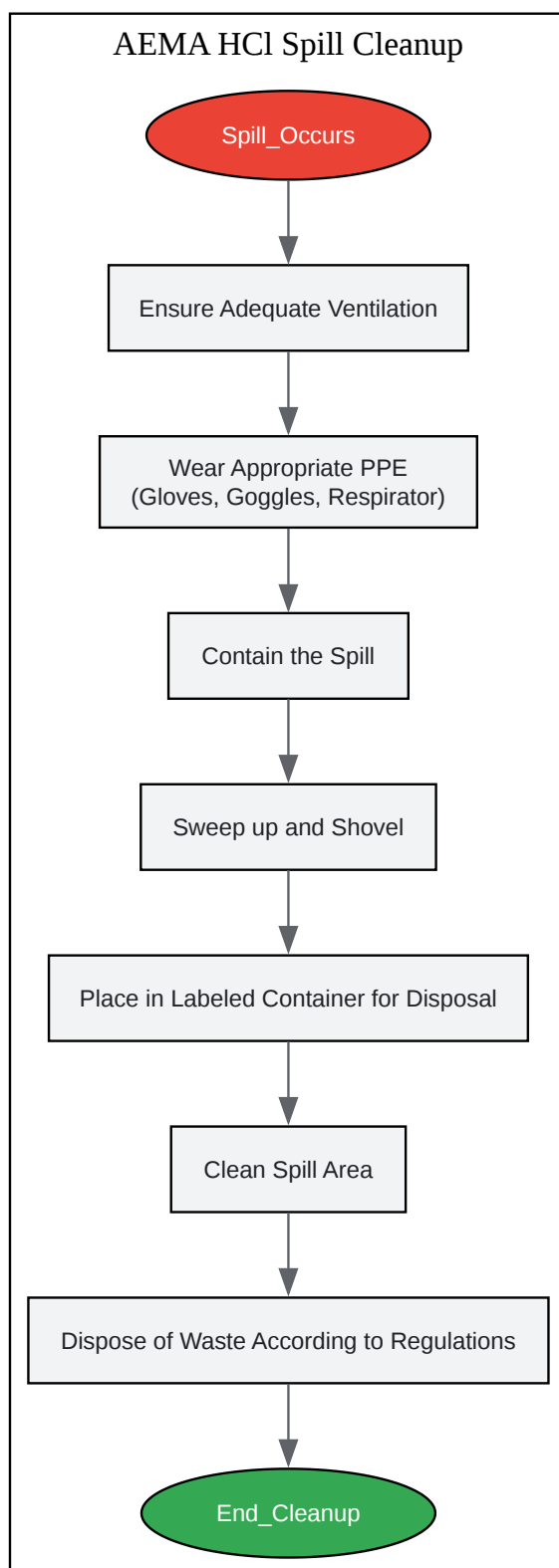
[Click to download full resolution via product page](#)

Caption: Workflow for Hazard Identification.



[Click to download full resolution via product page](#)

Caption: First Aid Procedures for Exposure.



[Click to download full resolution via product page](#)

Caption: Spill Cleanup Workflow.

Disclaimer

This document is intended as a guide and does not replace the need for a thorough risk assessment before use. Always refer to the most current Safety Data Sheet provided by the manufacturer and follow all applicable local, state, and federal regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. polysciences.com [polysciences.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Aminoethyl methacrylate hydrochloride | C₆H₁₂ClNO₂ | CID 75495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 357810050 [thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-aminoethylmethacrylate - Safety Data Sheet [chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. nucro-technics.com [nucro-technics.com]
- 12. oecd.org [oecd.org]
- 13. oecd.org [oecd.org]
- 14. scribd.com [scribd.com]
- 15. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 16. eurolab.net [eurolab.net]
- 17. oecd.org [oecd.org]

- 18. Acute Inhalation Toxicity OECD 403 - Altogen Labs [altogenlabs.com]
- 19. Acute toxicity study for inhalation | PPTX [slideshare.net]
- 20. oecd.org [oecd.org]
- To cite this document: BenchChem. [2-Aminoethyl Methacrylate Hydrochloride: A Comprehensive Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196711#2-aminoethyl-methacrylate-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com